

# 2-Bromo-m-toluic acid properties

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## Compound of Interest

Compound Name: 2-Bromo-3-methylbenzoic acid

Cat. No.: B1273154

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An In-depth Technical Guide to 2-Bromo-m-toluic Acid

## Abstract

This technical guide provides a comprehensive overview of 2-Bromo-m-toluic acid, a key chemical intermediate in organic synthesis. The document is structured to serve researchers, scientists, and drug development professionals by detailing the compound's fundamental properties, validated synthesis protocols, spectroscopic characteristics, and key chemical reactivity. Emphasis is placed on its practical applications, particularly as a versatile building block in the synthesis of complex organic molecules and pharmaceutical agents. Safety protocols and handling procedures are also thoroughly addressed to ensure safe and effective laboratory use.

## Nomenclature, Structure, and Identification

2-Bromo-m-toluic acid is a disubstituted benzoic acid derivative. The "m-toluic acid" portion of the name indicates a benzoic acid molecule with a methyl group at the meta (position 3) position. The "2-Bromo" prefix specifies a bromine atom at position 2 of the benzene ring. Therefore, its systematic IUPAC name is **2-Bromo-3-methylbenzoic acid**.

Key Identifiers:

- CAS Number: 53663-39-1
- Molecular Formula:  $C_8H_7BrO_2$

- Molecular Weight: 215.04 g/mol

Caption: Molecular Structure of **2-Bromo-3-methylbenzoic acid**.

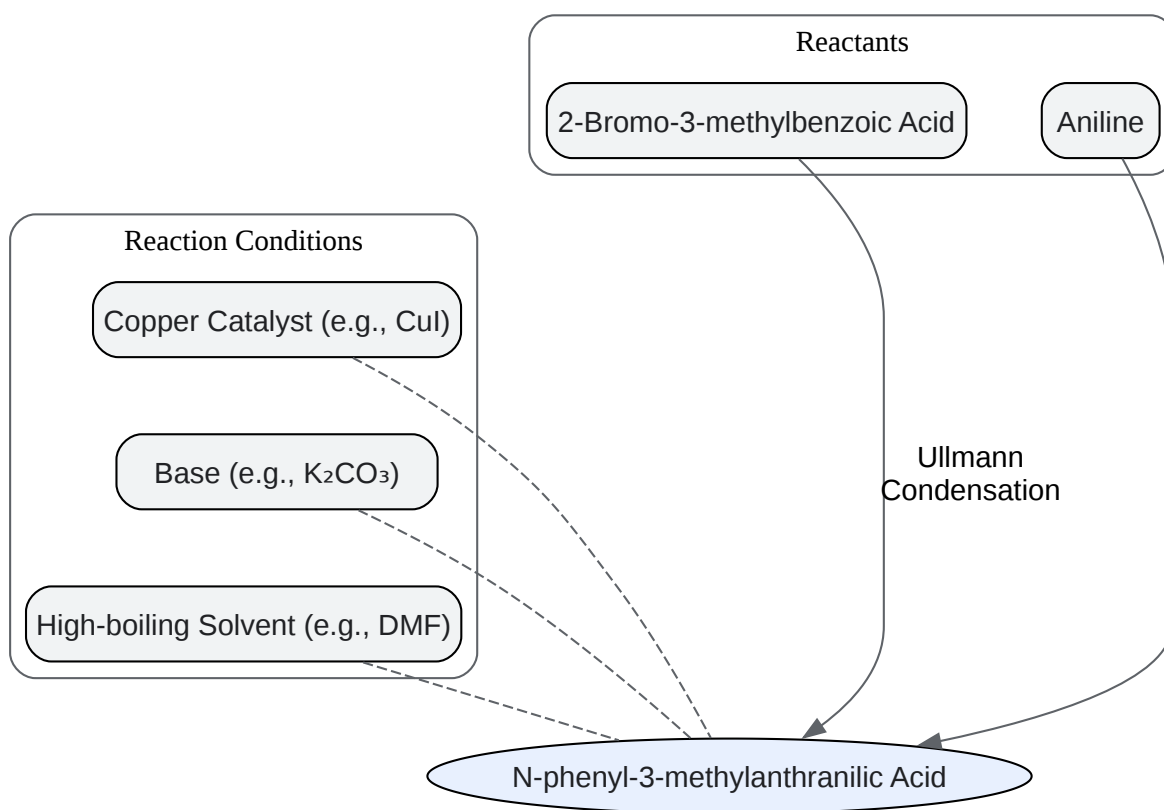
## Physicochemical Properties

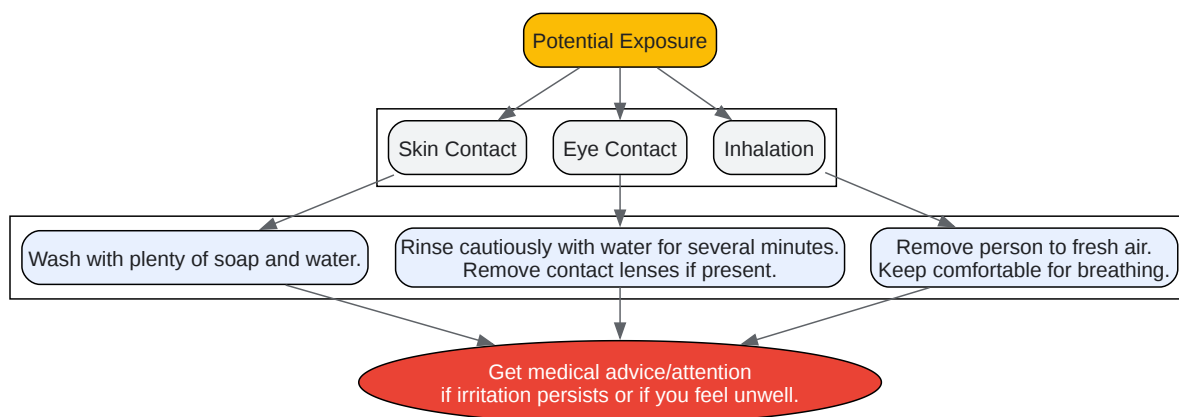
The physical and chemical properties of **2-Bromo-3-methylbenzoic acid** dictate its handling, storage, and reaction conditions. It typically appears as an off-white crystalline powder.[\[1\]](#)

Property	Value	Reference(s)
Appearance	Off-white powder	<a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	215.04 g/mol	<a href="#">[2]</a>
Melting Point	134-138 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	316.1±30.0 °C (Predicted)	<a href="#">[2]</a>
Density	~1.6 g/cm <sup>3</sup> (Predicted)	<a href="#">[2]</a>
Solubility	Soluble in organic solvents like petroleum ether; slightly soluble in water.	<a href="#">[3]</a> <a href="#">[4]</a>
pKa (Predicted)	4.08±0.10	<a href="#">[5]</a>

## Synthesis and Purification

The synthesis of **2-Bromo-3-methylbenzoic acid** has been well-documented in the chemical literature. A reliable and detailed procedure is provided by Organic Syntheses, which involves a multi-step pathway starting from p-nitrotoluene.[\[3\]](#) This process is an example of the Von Richter reaction, where a nitro group is displaced by a cyanide, which is then hydrolyzed to a carboxylic acid.[\[1\]](#)





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